

"physical and chemical properties of basic aluminum chlorides"

Author: BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide on the Physical and Chemical Properties of Basic Aluminum Chlorides

For Researchers, Scientists, and Drug Development Professionals

Abstract

Basic aluminum chlorides, commonly known as polyaluminum chlorides (PAC), are a complex group of inorganic polymers with significant applications across various scientific and industrial domains, including water purification, pharmaceuticals, and catalysis. Their efficacy is intrinsically linked to their diverse physical and chemical properties, which are dictated by their degree of polymerization and basicity. This technical guide provides a comprehensive overview of the core physical and chemical characteristics of basic aluminum chlorides, tailored for researchers, scientists, and drug development professionals. It summarizes key quantitative data in structured tables, details relevant experimental protocols for characterization, and visualizes complex mechanisms through signaling pathway diagrams.

Introduction

Basic aluminum chlorides are partially neutralized aluminum chloride solutions with the general formula $Al_n(OH)_mCl_{3n-m}$.^{[1][2]} Unlike simple aluminum chloride, which is a monomer, basic aluminum chlorides consist of a mixture of polymeric aluminum species.^[3] The degree of neutralization is a critical parameter known as basicity, typically expressed as the molar ratio of hydroxyl groups to aluminum ions (OH/Al).^[2] Basicity is a key factor influencing the distribution

of different aluminum polymer species and, consequently, the material's overall properties and performance.[4]

These compounds are widely recognized for their role as coagulants in water treatment, where they excel at removing suspended particles and organic matter.[5] In the pharmaceutical industry, they are utilized as active ingredients in antiperspirants and as catalysts in various chemical syntheses.[6] This guide delves into the fundamental physical and chemical properties that underpin these applications.

Physical Properties

The physical properties of basic aluminum chlorides vary significantly with their chemical composition, particularly their basicity and concentration.

General Physical Characteristics

Basic aluminum chlorides can exist in both solid and liquid forms.[2]

- **Appearance:** Solid forms are typically white to yellow powders or granules.[7] Liquid solutions are generally colorless to pale yellow and can range from clear to slightly cloudy.[2]
- **Odor:** Generally odorless.
- **Solubility:** They are soluble in water.[2] The dissolution of anhydrous aluminum chloride in water is a highly exothermic reaction and results in the formation of the hexahydrate.[7]

Quantitative Physical Data

The following tables summarize key quantitative physical properties of basic aluminum chlorides. It is important to note that these values can vary depending on the specific formulation and basicity of the product.

Table 1: General Physical Properties of Basic Aluminum Chlorides

Property	Value	Conditions
Molecular Formula	$\text{Al}_n(\text{OH})_m\text{Cl}_{3n-m}$	General Formula
$\text{Al}_2\text{Cl}(\text{OH})_5$	Example of a specific species	
Molecular Weight	174.45 g/mol	For $\text{Al}_2\text{Cl}(\text{OH})_5$
133.34 g/mol	For anhydrous AlCl_3 [8]	
Density (liquid)	1.1 to 1.40 g/cm ³	At 25°C[2]
Viscosity (liquid)	10 to 50 mPa·s (cp)	At 25°C; can reach up to 10,000 mPa·s for special types[2]
pH (1% aqueous solution)	3.5 - 5.0	

Table 2: Solubility of Aluminum Chloride (AlCl_3) in Water at Different Temperatures[9]

Temperature (°C)	Solubility (g/L)
0	439
10	449
20	458
30	466
40	473
60	481
80	486
100	490

Note: The solubility of polyaluminum chloride is influenced by its basicity and the presence of other ions. Generally, solubility decreases with increasing basicity.[1]

Chemical Properties

The chemical behavior of basic aluminum chlorides is dominated by the hydrolysis and polymerization of aluminum ions in aqueous solutions.

Basicity

Basicity is the most critical chemical parameter of a polyaluminum chloride product.[10] It is defined as the molar ratio of hydroxyl groups to aluminum atoms and is often expressed as a percentage.[3]

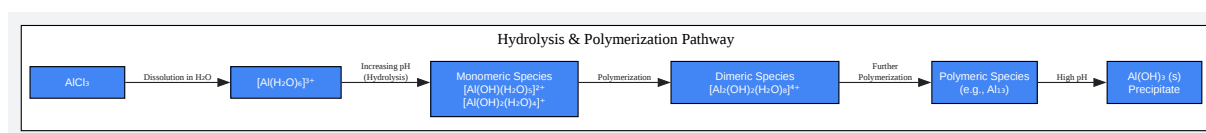
$$\text{Basicity (\%)} = (m/3n) \times 100$$

Where 'm' is the number of hydroxyl groups and 'n' is the number of aluminum atoms in the general formula $\text{Al}_n(\text{OH})_m\text{Cl}_{3n-m}$.

The basicity of commercial PAC products typically ranges from 40% to 90%.[4] Higher basicity indicates a higher degree of polymerization and a greater proportion of polymeric aluminum species.[4] The pH of a PAC solution generally increases with its basicity, although this relationship is also dependent on the concentration.[10]

Hydrolysis and Polymerization

When dissolved in water, aluminum chloride undergoes hydrolysis, a reaction that produces various monomeric and polymeric aluminum species. The specific species formed are highly dependent on the pH of the solution.



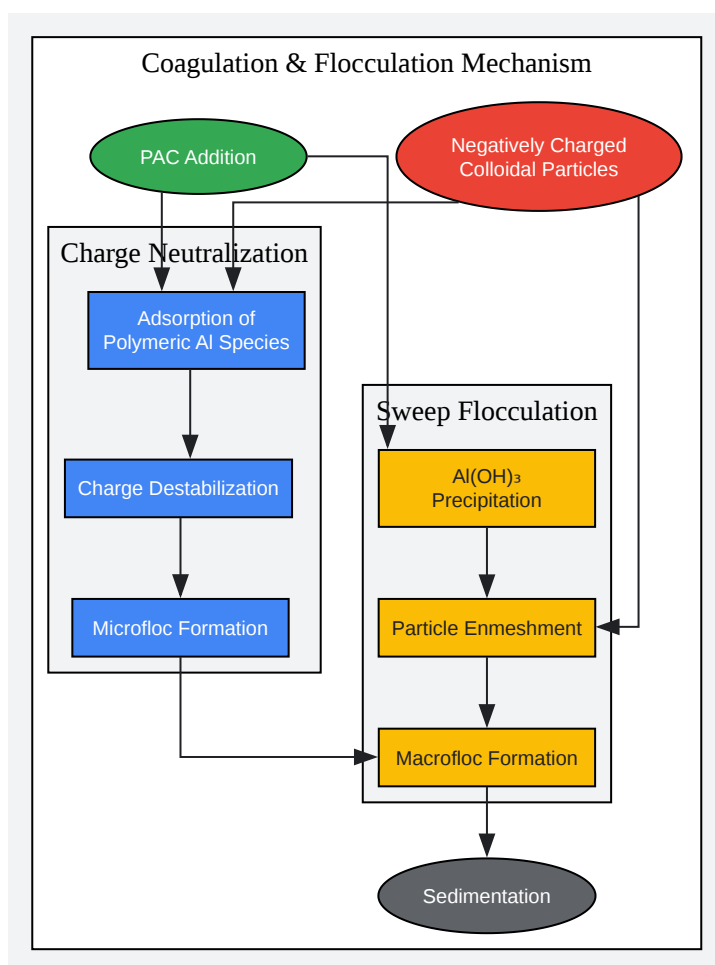
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Figure 1. Hydrolysis and Polymerization Pathway of Aluminum Chloride.

Coagulation and Flocculation Mechanism

The primary application of basic aluminum chlorides in water treatment is as a coagulant and flocculant. The mechanism involves two main processes:

- **Charge Neutralization:** The positively charged polymeric aluminum species adsorb onto the surface of negatively charged colloidal particles (e.g., clays, organic matter) in the water. This neutralizes the surface charge, reducing the electrostatic repulsion between particles and allowing them to aggregate.
- **Sweep Flocculation:** At higher dosages, the aluminum species precipitate as amorphous aluminum hydroxide $[\text{Al}(\text{OH})_3]$. These precipitates form a gelatinous floc that physically entraps and sweeps suspended particles out of the solution as it settles.^[11]



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Figure 2. Coagulation and Flocculation Workflow.

Experimental Protocols for Characterization

Accurate characterization of basic aluminum chlorides is crucial for understanding their properties and predicting their performance. The following sections provide detailed

methodologies for key analytical techniques.

Determination of Basicity

Principle: The basicity is determined by titrating the PAC solution with a strong acid to neutralize the hydroxyl groups.

Procedure:

- Accurately weigh a sample of the basic aluminum chloride solution.
- Dilute the sample with deionized water.
- Add a few drops of a suitable indicator (e.g., phenolphthalein).
- Titrate the solution with a standardized solution of a strong acid (e.g., 0.1 M HCl) until the endpoint is reached (color change of the indicator).
- The basicity is calculated based on the volume of acid consumed.

^{27}Al Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: ^{27}Al NMR is a powerful technique for identifying and quantifying the different aluminum species present in a PAC solution, particularly the highly effective Keggin-type Al_{13} polycation.^[8]

Sample Preparation:^[12]

- Prepare a stock solution of AlCl_3 with a predetermined aluminum concentration.
- Add the AlCl_3 solution to a three-necked glass reactor equipped with a stirrer and condenser, and heat to 80°C.
- Slowly pump a NaOH solution of a predetermined concentration into the reactor under rapid stirring until the desired basicity is reached.
- Continue heating and stirring for a short period after the addition of NaOH is complete.
- Age the prepared PAC sample at room temperature for several days before analysis.

NMR Acquisition (General Parameters):

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Probe: A broadband probe suitable for ^{27}Al observation.
- Pulse Sequence: A simple one-pulse experiment is typically sufficient.
- Reference: An external reference of aqueous $\text{Al}(\text{NO}_3)_3$ or AlCl_3 solution is used.
- Acquisition Parameters:
 - Spectral Width: Sufficient to cover the chemical shift range of all expected Al species (typically around 200 ppm).
 - Acquisition Time: ~0.1 s.
 - Relaxation Delay: 1-5 s, depending on the relaxation times of the aluminum species.
 - Number of Scans: Sufficient to obtain a good signal-to-noise ratio (can range from hundreds to thousands).

Data Processing:

- Apply a Fourier transform to the acquired free induction decay (FID).
- Phase correct the resulting spectrum.
- Integrate the peaks corresponding to different aluminum species to determine their relative concentrations. The peak for the Al_{13} species typically appears at around 62.5 ppm.

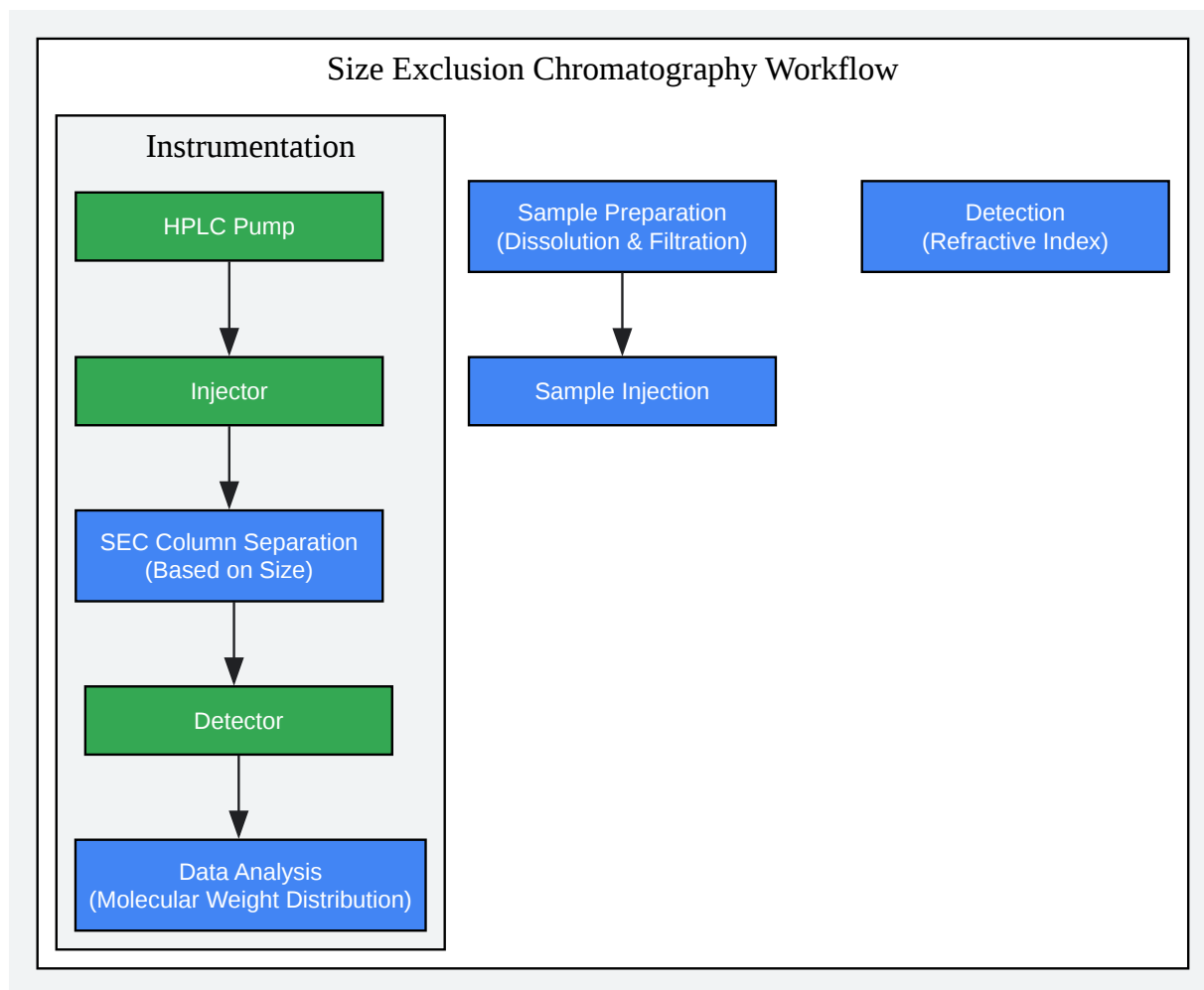
Size Exclusion Chromatography (SEC)

Principle: SEC separates molecules based on their hydrodynamic volume. It can be used to determine the molecular weight distribution of the polymeric species in a PAC sample.

Experimental Workflow:

- Sample Preparation:

- Dissolve the solid PAC sample or dilute the liquid PAC solution in the mobile phase.
- Filter the sample through a 0.45 μm filter to remove any particulate matter.
- Instrumentation:
 - HPLC System: A standard HPLC system with a pump, injector, and detector (typically a refractive index detector).
 - Column: A size exclusion column with a pore size appropriate for the expected molecular weight range of the PAC polymers.
 - Mobile Phase: An aqueous buffer solution, often containing a salt (e.g., 0.1 M NaNO_3) to minimize ionic interactions with the column packing material. The pH of the mobile phase should be controlled.
 - Flow Rate: A typical flow rate is 0.5 - 1.0 mL/min.
- Calibration:
 - Prepare a series of polymer standards of known molecular weights (e.g., polyethylene glycols or dextrans).
 - Inject the standards and create a calibration curve by plotting the logarithm of the molecular weight versus the elution volume.
- Analysis:
 - Inject the prepared PAC sample.
 - Determine the molecular weight distribution of the sample by comparing its elution profile to the calibration curve.



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Figure 3. Size Exclusion Chromatography Experimental Workflow.

Applications in Drug Development

The unique properties of basic aluminum chlorides make them valuable in several areas of drug development:

- **Antiperspirants:** Aluminum chlorohydrate, a form of basic aluminum chloride, is a common active ingredient in antiperspirant formulations. It works by forming a temporary plug within the sweat duct, physically blocking the flow of sweat.

- **Adjuvants:** Aluminum-containing compounds are widely used as adjuvants in vaccines to enhance the immune response. The particulate nature and surface chemistry of aluminum hydroxide, which is formed from the hydrolysis of basic aluminum chlorides, are crucial for its adjuvant activity.
- **Drug Delivery:** The ability of aluminum-based materials to adsorb and interact with various molecules is being explored for the development of drug delivery systems.
- **Catalysis:** In the synthesis of active pharmaceutical ingredients (APIs), aluminum chloride and its derivatives are used as Lewis acid catalysts in a variety of organic reactions.

Conclusion

Basic aluminum chlorides are a versatile class of inorganic polymers with a rich and complex chemistry. Their physical and chemical properties are intricately linked to their basicity and the resulting distribution of polymeric aluminum species. A thorough understanding of these properties, facilitated by appropriate analytical techniques, is essential for their effective application in research, particularly in the fields of materials science and drug development. This guide has provided a foundational overview of these properties, along with detailed experimental protocols and visualizations of key mechanisms, to aid scientists and researchers in their work with these important compounds.

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- To cite this document: BenchChem. ["physical and chemical properties of basic aluminum chlorides"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14145318#physical-and-chemical-properties-of-basic-aluminum-chlorides]

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